



An In-depth Technical Guide to 1,1,3,3,5,5-Hexamethyltrisiloxane

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Compound of Interest

Compound Name: 1,1,3,3,5,5-Hexamethyltrisiloxane

Cat. No.: B073498

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CAS Number: 1189-93-1

This technical guide provides a comprehensive overview of **1,1,3,3,5,5**-**hexamethyltrisiloxane**, a versatile organosilicon compound. The information is tailored for researchers, scientists, and drug development professionals, with a focus on its chemical properties, synthesis, reactions, and potential applications.

Chemical and Physical Properties

1,1,3,3,5,5-Hexamethyltrisiloxane is a linear siloxane with the chemical formula C6H20O2Si3. [1][2] It is characterized by a backbone of three silicon atoms linked by two oxygen atoms, with methyl groups attached to each silicon atom.[3] This structure imparts properties such as low surface tension, high thermal stability, and hydrophobicity.[3] It is a colorless, odorless liquid with low viscosity and high volatility.[3]

Table 1: Physicochemical Properties of 1,1,3,3,5,5-Hexamethyltrisiloxane



Property	Value	Reference(s)	
CAS Number	1189-93-1	[1][4]	
Molecular Formula	C6H20O2Si3	[1][2]	
Molecular Weight	208.48 g/mol	[1][2]	
Appearance	Colorless, clear liquid	[3]	
Melting Point	-67 °C	[1]	
Boiling Point	128 °C	[1][5]	
Density	0.82-0.83 g/mL at 25 °C	[1][5]	
Refractive Index (n20/D)	1.383	[1][5]	
Flash Point	20 °C	[6]	
Solubility	Slightly miscible with water.[1] [7] Soluble in many organic solvents.		
Synonyms	Dimethylbis(dimethylsilyloxy)sil ane, Hexamethyltrisiloxane	[3]	

Table 2: Spectral Data for 1,1,3,3,5,5-Hexamethyltrisiloxane

Spectrum Type	Key Features	Reference(s)
Mass Spectrum (EI)	Available through the NIST WebBook.	[4]
¹ H NMR (600MHz, Chloroform-d)	δ 4.71 (m, 2H, Si-H), 0.21 (m, 12H, Si-CH ₃), 0.09 (m, 6H, Si-CH ₃)	[2]

Synthesis and Experimental Protocols Synthesis of 1,1,3,3,5,5-Hexamethyltrisiloxane



A common method for the synthesis of **1,1,3,3,5,5-hexamethyltrisiloxane** is the co-hydrolysis of dimethyldichlorosilane and a source of Si-H, such as tetramethyldisiloxane (TMDS).[2]

Experimental Protocol: Synthesis via Co-hydrolysis

Materials:

- Tetramethyldisiloxane (TMDS)
- Dimethyldichlorosilane
- Deionized water
- Sodium bicarbonate (for neutralization)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Standard laboratory glassware for reaction, extraction, and distillation

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, combine tetramethyldisiloxane and an equimolar amount of deionized water.
- Cool the mixture in an ice bath.
- Slowly add dimethyldichlorosilane to the stirred mixture. The reaction is exothermic and will produce HCl gas, so it should be performed in a well-ventilated fume hood.
- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 72 hours.[2]
- Neutralize the crude product by washing it with a saturated solution of sodium bicarbonate, followed by deionized water until the aqueous layer is neutral.
- Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.



• Purify the product by fractional distillation under reduced pressure to obtain **1,1,3,3,5,5**-**hexamethyltrisiloxane** as a colorless liquid.[2] The expected yield is approximately 82%.[2]



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Synthesis of **1,1,3,3,5,5-Hexamethyltrisiloxane**.

Chemical Reactions and Applications

1,1,3,3,5,5-Hexamethyltrisiloxane is a key intermediate in the synthesis of more complex organosilicon compounds.[8] Its primary reactivity stems from the two Si-H bonds, which can undergo hydrosilylation reactions.

Hydrosilylation

Hydrosilylation is the addition of a silicon-hydrogen bond across an unsaturated bond, such as a carbon-carbon double or triple bond.[9] This reaction is typically catalyzed by platinum complexes.[9]

Experimental Protocol: Platinum-Catalyzed Hydrosilylation of an Alkene

Materials:

• 1,1,3,3,5,5-Hexamethyltrisiloxane



- An alkene (e.g., 1-octene)
- Karstedt's catalyst (a platinum(0)-divinyltetramethyldisiloxane complex)
- Anhydrous toluene
- Inert atmosphere (e.g., nitrogen or argon)
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- In a Schlenk flask under an inert atmosphere, dissolve the alkene in anhydrous toluene.
- Add a catalytic amount of Karstedt's catalyst to the solution.
- Slowly add a stoichiometric amount of 1,1,3,3,5,5-hexamethyltrisiloxane to the reaction mixture.
- Stir the reaction at room temperature or with gentle heating (e.g., 50-80 °C) and monitor the progress by TLC or GC-MS.
- Once the reaction is complete, the solvent can be removed under reduced pressure.
- The product can be purified by column chromatography or distillation.



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General scheme of a hydrosilylation reaction.

Applications in Research and Industry

- Precursor for Polymers: It serves as a building block for the synthesis of various silicone polymers and copolymers.[9]
- Surface Modifier: It can be used to modify the surface properties of materials, imparting hydrophobicity.[8]
- Reducing Agent: In organic synthesis, it can act as a mild and selective reducing agent.
- Lubricants and Sealants: Due to its thermal stability and low volatility, it finds use in formulations for lubricants and sealants.[9]
- Cosmetics: In personal care products, it acts as a conditioning agent and emollient.[10]

Relevance to Drug Development

While direct applications of **1,1,3,3,5,5-hexamethyltrisiloxane** in drug development are not extensively documented, its role as a precursor to functionalized siloxanes is of significant interest. Silicones, in general, are widely used in the pharmaceutical industry due to their biocompatibility, stability, and non-toxic nature.[11]

Potential applications stemming from **1,1,3,3,5,5-hexamethyltrisiloxane** include:

- Synthesis of Drug Delivery Vehicles: Through hydrosilylation, functional groups can be introduced onto the trisiloxane backbone. These functionalized molecules can then be used to create polymers for controlled-release drug delivery systems.[11]
- Formation of Biocompatible Materials: The siloxane backbone is a key component of many biocompatible materials used in medical devices and implants.[12]
- Excipients in Formulations: Short-chain siloxanes can act as emulsifiers and stabilizers in pharmaceutical formulations, improving the stability and bioavailability of active pharmaceutical ingredients (APIs).[11]

Safety and Toxicology



1,1,3,3,5,5-Hexamethyltrisiloxane is classified as a highly flammable liquid and vapor.[13][14] It should be handled in a well-ventilated area, away from sources of ignition.[13] Protective gloves, clothing, and eye protection are recommended.[13]

There is limited specific acute toxicity information available for **1,1,3,3,5,5**-**hexamethyltrisiloxane**.[13][14] However, the safety data for the cyclic analog,
hexamethylcyclotrisiloxane (CAS 541-05-9), indicates an oral LD50 in rats of >1540 mg/kg.[15]
[16] It is important to note that the toxicological properties of linear and cyclic siloxanes can differ.

Table 3: Toxicological Information

Test	Result	Compound	Reference(s)
Acute Oral LD50 (rat)	>1540 mg/kg	Hexamethylcyclotrisilo xane	[15][16]
Acute Toxicity	No information available	1,1,3,3,5,5- Hexamethyltrisiloxane	[13][14]
Skin Irritation	May cause mild skin irritation	1,1,3,3,5,5- Hexamethyltrisiloxane	[17]
Eye Irritation	May cause eye irritation	1,1,3,3,5,5- Hexamethyltrisiloxane	[17]

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